Pd-PEPPSI-IPr: A Cost-Effectiveness Analysis for Process Chemistry

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Compound of Interest

Compound Name:	*Pd-PEPPSI-IPr*
Cat. No.:	*B14879087*

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In the landscape of process chemistry, where efficiency, robustness, and cost are paramount, the choice of catalyst is a critical decision. For researchers, scientists, and drug development professionals, palladium-catalyzed cross-coupling reactions are indispensable tools for the synthesis of complex molecules. This guide provides a comparative analysis of the cost-effectiveness of the commercially available **Pd-PEPPSI-IPr** precatalyst against other common palladium catalytic systems, supported by experimental data and detailed protocols.

Performance and Cost Comparison

Pd-PEPPSI-IPr (Pyridine-Enhanced Precatalyst Preparation Stabilization and Initiation) is an air- and moisture-stable Pd(II)-N-heterocyclic carbene (NHC) complex that has gained significant traction due to its high reactivity and operational simplicity.[1] It often exhibits superior performance compared to traditional palladium phosphine-based catalysts, especially in challenging cross-coupling reactions.[1]

Key Advantages of **Pd-PEPPSI-IPr**:

- Air and Moisture Stability: Unlike many traditional palladium catalysts that require handling in an inert atmosphere, **Pd-PEPPSI-IPr** is bench-stable, simplifying experimental setup and reducing operational costs.

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- High Activity: It is a highly reactive precatalyst for a broad range of cross-coupling reactions, including Suzuki-Miyaura and Buchwald-Hartwig aminations, often requiring lower catalyst loadings and shorter reaction times.[1]
- Commercial Availability: The catalyst is commercially available on a large scale, ensuring a reliable supply for process chemistry applications.
- Cost-Effective Synthesis: The synthesis of PEPPSI-type complexes is generally more straightforward and cost-effective compared to other classes of Pd-NHC complexes.

The following tables provide a summary of the performance and an estimated cost comparison of **Pd-PEPPSI-IPr** with other common palladium catalyst systems in Suzuki-Miyaura and Buchwald-Hartwig reactions.

Table 1: Performance Comparison in Suzuki-Miyaura Coupling of Aryl Chlorides

Catalyst System	Catalyst Loading (mol%)	Reaction Time (h)	Yield (%)	Turnover Number (TON)
Pd-PEPPSI-IPr	1 - 2	1 - 10	85 - 98	42 - 98
$Pd(OAc)_2$ / XPhos	1 - 3	12 - 24	70 - 95	23 - 95
$Pd(PPh_3)_4$	3 - 5	18 - 48	60 - 90	12 - 30

Note: The data presented is a synthesized representation from multiple sources for the coupling of various aryl chlorides with arylboronic acids and may vary depending on the specific substrates and reaction conditions.

Table 2: Performance Comparison in Buchwald-Hartwig Amination

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Catalyst System	Catalyst Loading (mol%)	Reaction Time (h)	Yield (%)	Turnover Number (TON)
Pd-PEPPSI-IPr	1 - 3	8 - 16	90 - 99	30 - 99
$Pd_2(dba)_3$ / RuPhos	1 - 2	12 - 24	85 - 98	42 - 98
$Pd(OAc)_2$ / SPhos	2 - 4	16 - 36	80 - 95	20 - 48

Note: This table represents a summary of typical performance for the amination of aryl chlorides and bromides with various amines, based on data from several literature sources.

Table 3: Estimated Cost Comparison of Palladium Catalyst Systems

Catalyst Component	Molecular Weight (g/mol)	Price per Gram (USD)	Cost per mmol (USD)
Pd-PEPPSI-IPr	679.46	~145.00	~98.50
$Pd(OAc)_2$	224.51	~117.00	~26.27
$Pd(PPh_3)_4$	1155.56	~43.70	~50.49
XPhos (ligand)	476.66	~101.00	~48.15
SPhos (ligand)	410.48	~57.50	~23.60
RuPhos (ligand)	466.63	~51.93	~24.22

Note: Prices are approximate and based on currently available data from various suppliers for research-grade chemicals. Bulk pricing for process chemistry applications may differ significantly. The cost per mmol for in-situ generated catalysts needs to account for both the palladium precursor and the ligand.

Experimental Protocols

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Detailed and reproducible experimental protocols are crucial for the successful implementation of catalytic reactions in process chemistry.

General Protocol for Suzuki-Miyaura Coupling using **Pd-PEPPSI-IPr**

This protocol is a general guideline for the Suzuki-Miyaura cross-coupling of an aryl halide with an arylboronic acid.

Materials:

- Aryl halide (1.0 mmol)
- Arylboronic acid (1.2 mmol)
- **Pd-PEPPSI-IPr** (0.02 mmol, 2 mol%)
- Base (e.g., K_2CO_3, 2.0 mmol)
- Solvent (e.g., THF, 1,4-dioxane, or toluene, 5 mL)
- Anhydrous and deoxygenated solvent is recommended for optimal results.

Procedure:

- To an oven-dried reaction vessel equipped with a magnetic stir bar, add the aryl halide, arylboronic acid, **Pd-PEPPSI-IPr**, and the base.
- The vessel is sealed and evacuated and backfilled with an inert gas (e.g., nitrogen or argon) three times.
- Add the degassed solvent via syringe.
- The reaction mixture is stirred at the desired temperature (typically 60-100 °C) and monitored by TLC or GC/MS until the starting material is consumed.
- Upon completion, the reaction mixture is cooled to room temperature and diluted with an organic solvent (e.g., ethyl acetate).

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- The organic layer is washed with water and brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel.

General Protocol for Buchwald-Hartwig Amination using Pd-PEPPSI-IPr

This protocol provides a general procedure for the C-N cross-coupling of an aryl halide with an amine.

Materials:

- Aryl halide (1.0 mmol)
- Amine (1.2 mmol)
- **Pd-PEPPSI-IPr** (0.03 mmol, 3 mol%)
- Strong base (e.g., NaOtBu or K_3PO_4, 1.4 mmol)
- Anhydrous and deoxygenated solvent (e.g., toluene or 1,4-dioxane, 5 mL)

Procedure:

- In a glovebox or under an inert atmosphere, add the aryl halide, **Pd-PEPPSI-IPr**, and the base to an oven-dried reaction vessel with a magnetic stir bar.
- Seal the vessel, remove it from the glovebox, and add the degassed solvent and the amine via syringe.
- The reaction mixture is heated to the desired temperature (typically 80-110 °C) with vigorous stirring.
- The reaction progress is monitored by TLC or GC/MS.
- After completion, the reaction is cooled to room temperature and quenched with water.

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- The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated in vacuo.
- The residue is purified by flash column chromatography to afford the desired amine product.

Visualizing the Process: Catalytic Cycle and Workflow

To better understand the underlying mechanisms and the practical steps involved, the following diagrams illustrate the generalized catalytic cycle for palladium-catalyzed cross-coupling and a typical experimental workflow.

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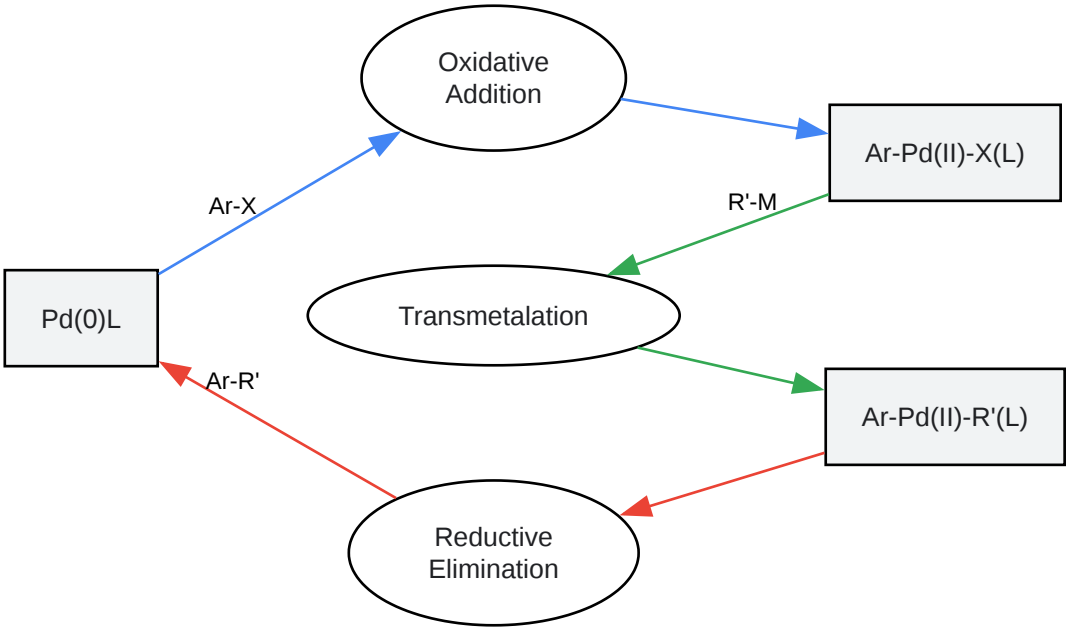

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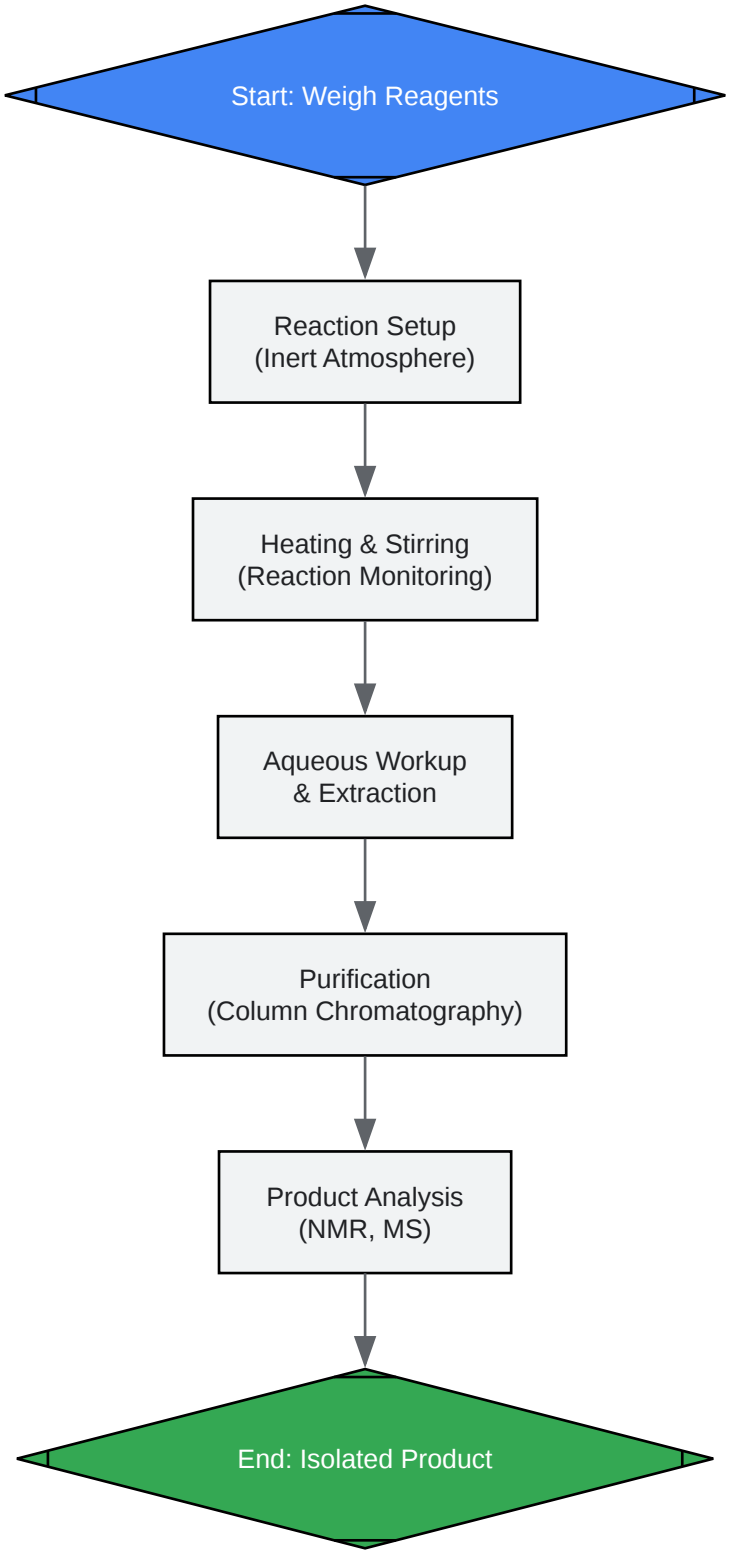

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